

# Essential Safety and Operational Guidance for Handling GNE-886

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## Compound of Interest

Compound Name: GNE-886

Cat. No.: B15571934

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This document provides immediate safety, handling, and disposal protocols for **GNE-886**, a potent and selective inhibitor of the Cat Eye Syndrome Chromosome Region Candidate 2 (CECR2) bromodomain.[1][2][3] Adherence to these guidelines is critical for ensuring the safety of laboratory personnel and minimizing environmental impact.

## Hazard Identification and Safety Precautions

**GNE-886** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[4] All personnel must be thoroughly familiar with the hazards associated with this compound before handling.

Precautionary Statements:

- Wash skin thoroughly after handling.[4]
- Do not eat, drink, or smoke when using this product.[4]
- Avoid release to the environment.[4]
- If swallowed, call a poison center or doctor/physician if you feel unwell.[4]
- Rinse mouth if swallowed.[4]
- Collect spillage.[4]

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **GNE-886**.

Equipment	Specification	Purpose
Eye Protection	Safety glasses with side shields or goggles.	Protects eyes from splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Prevents skin contact.
Body Protection	Laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	Not generally required for small quantities in a well-ventilated area. Use a NIOSH-approved respirator if handling large quantities or if dust/aerosol generation is likely.	Prevents inhalation of airborne particles.

## Operational Plan: Handling and Storage

Handling:

- Preparation: Ensure a designated handling area is clean and uncluttered. An eyewash station and safety shower should be readily accessible.
- Weighing and Aliquoting: Conduct all weighing and aliquoting of solid **GNE-886** in a chemical fume hood to minimize inhalation exposure.
- Solution Preparation: When preparing solutions, add the solid **GNE-886** to the solvent slowly to avoid splashing.
- Post-Handling: After handling, thoroughly wash hands and any exposed skin with soap and water. Decontaminate all work surfaces.

### Storage:

- Store **GNE-886** in a tightly sealed, light-resistant container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.

## Disposal Plan

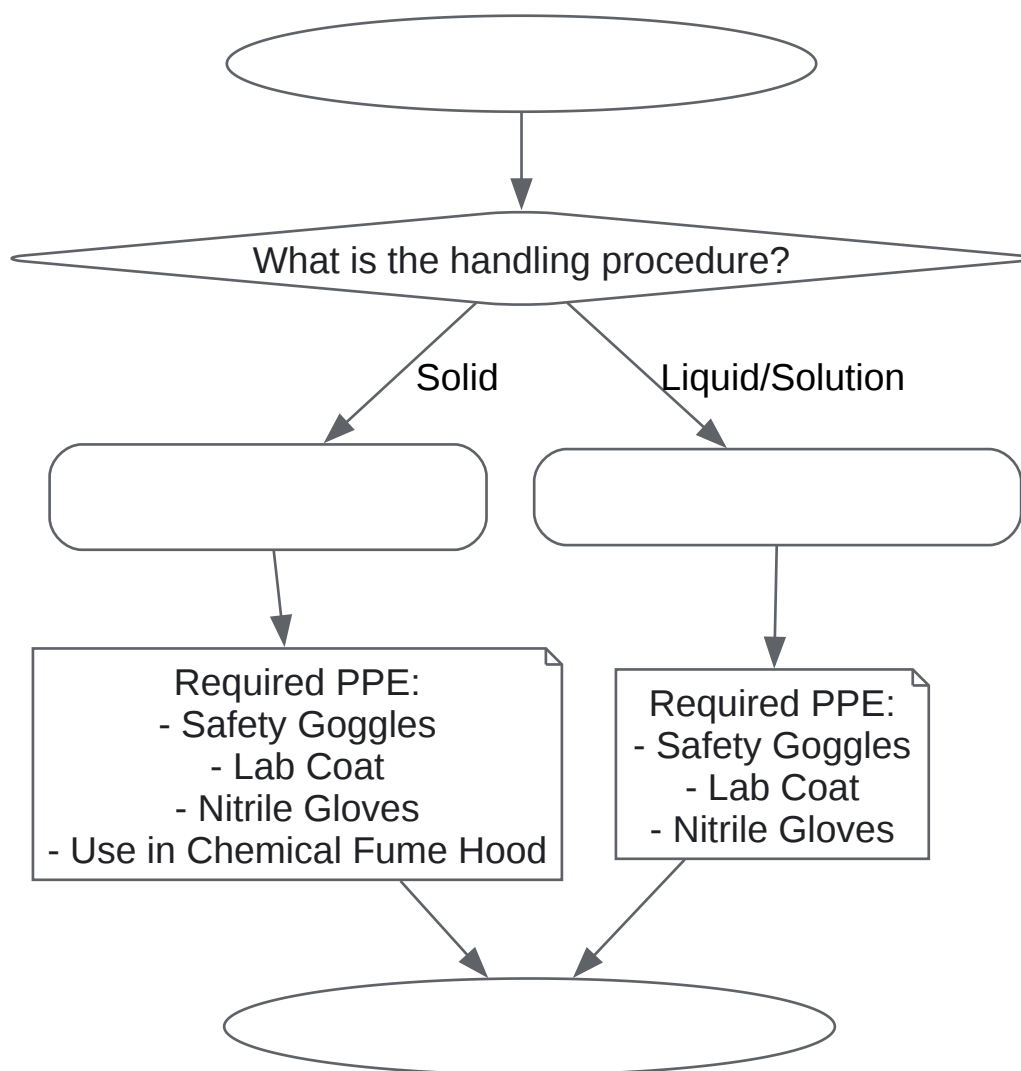
All waste containing **GNE-886** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.

- Waste Segregation:
  - Solid Waste: Collect all disposable labware (e.g., pipette tips, tubes) and contaminated PPE that has come into contact with **GNE-886** in a designated, labeled hazardous waste container.
  - Liquid Waste: Collect all solutions containing **GNE-886** in a separate, labeled hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Container Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name "**GNE-886**".
- Waste Pickup: Contact your institution's EHS office to arrange for the pickup and disposal of the hazardous waste. Do not pour any **GNE-886** waste down the drain.<sup>[4]</sup>

## Emergency Procedures

Exposure Type	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention immediately. <sup>[4]</sup>

## GNE-886 PPE Selection Workflow



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Caption: Workflow for selecting appropriate PPE when handling **GNE-886**.

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## References

- 1. GNE 886 | 2101957-05-3 | BG166814 | Biosynth [biosynth.com]

- 2. GNE-886: A Potent and Selective Inhibitor of the Cat Eye Syndrome Chromosome Region Candidate 2 Bromodomain (CECR2) - PMC [pmc.ncbi.nlm.nih.gov]
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